

Application Notes & Protocols: DL-Penicillamine as a Reference Standard in Analytical Assays

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Compound of Interest

Compound Name: DL-Penicillamine (Standard)

Cat. No.: B1346065

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Introduction

DL-Penicillamine is a racemic mixture of the D- and L-isomers of penicillamine, a chelating agent and a degradation product of penicillin.[1][2] In analytical chemistry, DL-Penicillamine serves as a crucial reference standard for the accurate quantification of penicillamine in pharmaceutical formulations and biological matrices. Its use is essential for quality control, stability studies, and pharmacokinetic analysis. While the D-isomer is the pharmacologically active form, the DL-mixture is often used as a reference standard in assays where the separation of enantiomers is not the primary objective.[1][3] This document provides detailed protocols for the use of DL-Penicillamine as a reference standard in High-Performance Liquid Chromatography (HPLC) and UV-Visible Spectrophotometry.

1. Properties of DL-Penicillamine Reference Standard

A DL-Penicillamine reference standard should be of high purity and well-characterized. Key properties are summarized in the table below.

Property	Value	Reference
Chemical Name	(2RS)-2-amino-3-methyl-3-sulfanylbutanoic acid	[1]
Synonyms	DL-β,β-Dimethylcysteine, DL-3-Mercaptovaline	[4]
Molecular Formula	C5H11NO2S	[4][5]
Molecular Weight	149.21 g/mol	[4][5]
Appearance	Fine, white or practically white, crystalline powder	[1]
Solubility	Soluble in water; sparingly soluble in ethanol; insoluble in ether and chloroform.	[5]
Storage	Store at 2-8°C in a well-closed container, protected from light.	
Purity	≥98%	[5]

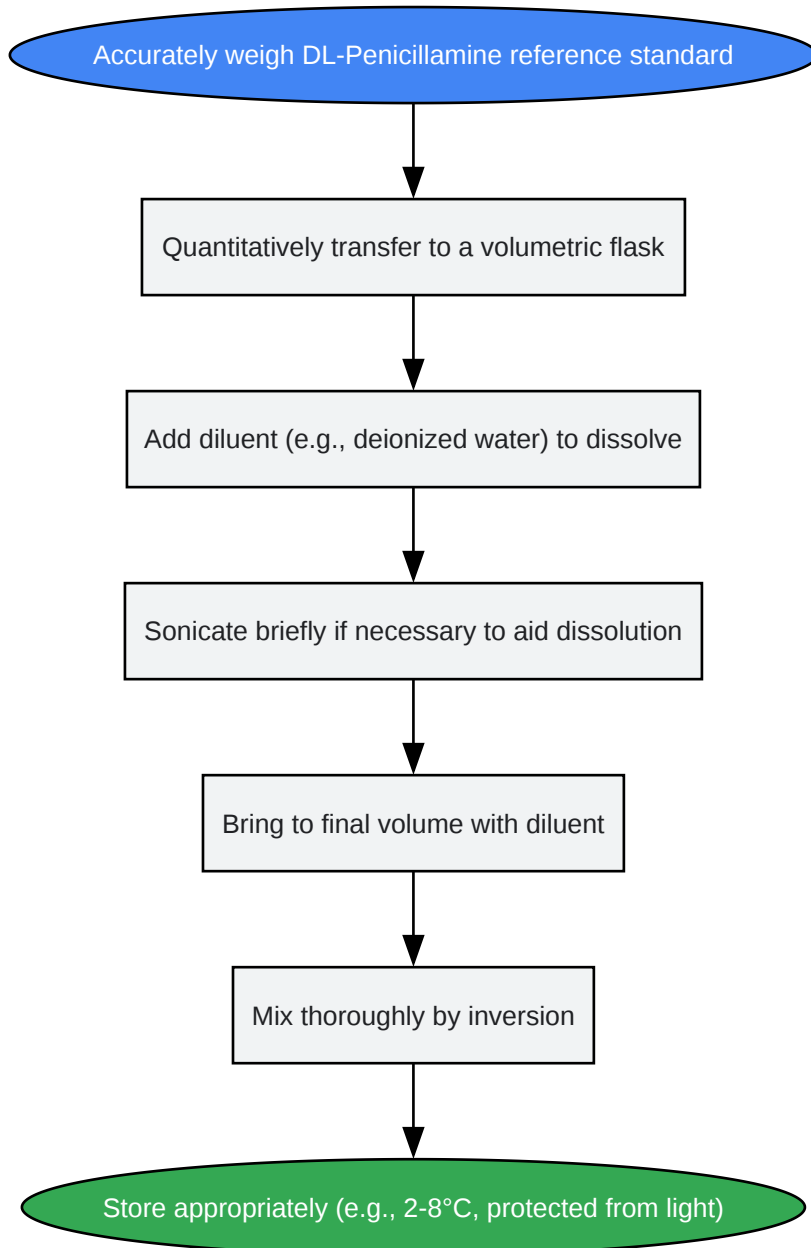
2. General Protocol for Preparation of Standard Stock Solution

Accurate preparation of the standard stock solution is critical for the reliability of any analytical measurement.

Workflow for Standard Solution Preparation

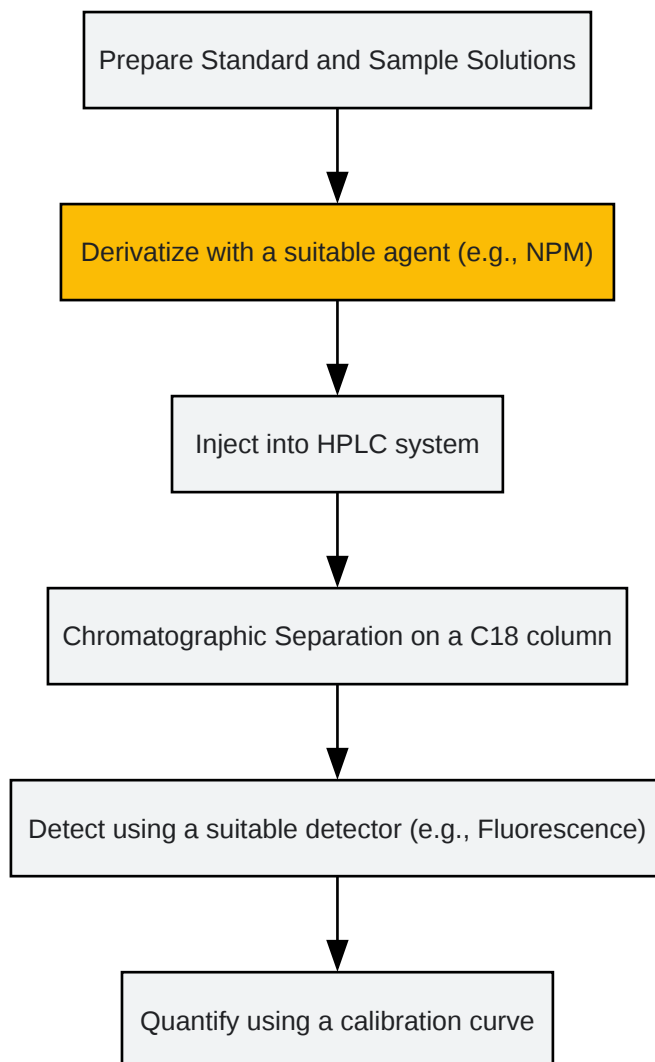
Workflow for DL-Penicillamine Standard Solution Preparation

Preparation

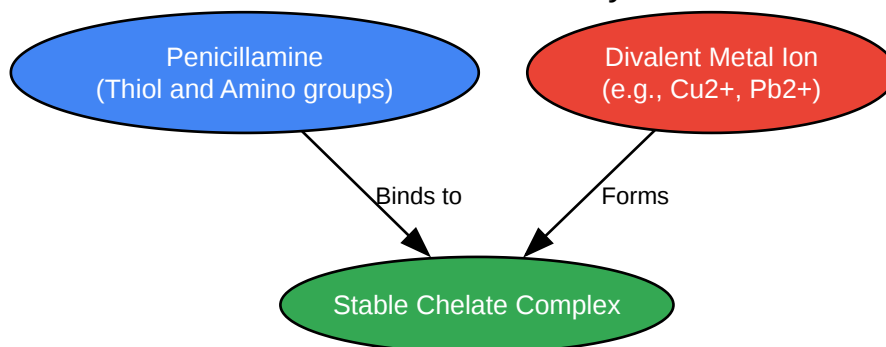


Experimental Workflow for HPLC Analysis of DL-Penicillamine

HPLC Workflow



Chelation of Divalent Metal Ions by Penicillamine



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References

- 1. Penicillamine | C₅H₁₁NO₂S | CID 5852 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. D-Penicillamine: The State of the Art in Humans and in Dogs from a Pharmacological and Regulatory Perspective | MDPI [mdpi.com]
- 3. researchgate.net [researchgate.net]
- 4. selleckchem.com [selleckchem.com]
- 5. cdn.caymanchem.com [cdn.caymanchem.com]
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